

Technical Guide: Solubility Profiling of 2-Fluoro-5-methoxy-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxy-N,N-dimethylbenzamide

Cat. No.: B14017416

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Executive Summary

2-Fluoro-5-methoxy-N,N-dimethylbenzamide (CAS: 1046468-46-5) is a functionalized benzamide derivative frequently utilized as a pharmacophore building block in medicinal chemistry, particularly in the synthesis of kinase inhibitors and GPCR modulators.^[1] Its solubility profile is a critical parameter for process optimization, influencing reaction yield, purification efficiency (recrystallization), and formulation stability.

This guide provides a comprehensive analysis of the compound's physicochemical properties, a predicted solubility landscape based on structural analogs, and rigorous experimental protocols for quantitative solubility determination.

Physicochemical Basis of Solubility

Understanding the solubility of this compound requires a structural dissection of its intermolecular forces. Unlike primary benzamides, the N,N-dimethyl substitution eliminates hydrogen bond donors, significantly altering its solvation thermodynamics.

Structural Analysis

- Core Scaffold: Benzamide (Lipophilic aromatic ring + Polar amide group).
- Substituents:
 - 2-Fluoro: Electron-withdrawing, increases lipophilicity slightly compared to H, introduces weak H-bond acceptance.
 - 5-Methoxy: Electron-donating, increases polarity slightly but maintains lipophilic character.
 - N,N-Dimethyl: Critical Feature. Removes amide protons (), eliminating the molecule's ability to act as a Hydrogen Bond Donor (HBD). It remains a strong Hydrogen Bond Acceptor (HBA).

Key Parameters

Parameter	Value	Implication for Solubility
Molecular Weight	197.21 g/mol	Small molecule; kinetics of dissolution will be fast.
LogP (Calc)	~1.26	Moderately lipophilic. Prefers organic phases over aqueous.
H-Bond Donors	0	Insoluble in non-polar solvents that require H-bonding networks; highly soluble in aprotic polar solvents.
H-Bond Acceptors	3 (C=O, -O-, -F)	Excellent interaction with protic solvents (Alcohols) and dipolar aprotic solvents.

Predicted Solubility Landscape

Note: The following data is derived from structure-property relationship (SPR) analysis of analogous N,N-dimethylbenzamides. Validation via the protocols in Section 4 is recommended.

Solvent Tier List

The compound exhibits a "Like-Dissolves-Like" profile typical of tertiary amides.

Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Chlorinated	Dichloromethane (DCM), Chloroform	Very High (>100 mg/mL)	Strong dispersion forces and dipole interactions match the benzamide core.
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	Dipole-dipole interactions stabilize the amide resonance structure.
Polar Protic	Methanol, Ethanol, Isopropanol	Moderate to High (20–50 mg/mL)	Solvent acts as H-bond donor to the amide carbonyl and methoxy oxygen.
Esters/Ethers	Ethyl Acetate, THF, MTBE	Moderate (10–30 mg/mL)	Good general compatibility; often used for extraction.
Non-Polar	Hexane, Heptane, Toluene	Low (<5 mg/mL)	Lack of polar interactions; useful as anti-solvents for crystallization.
Aqueous	Water, PBS (pH 7.4)	Very Low (<1 mg/mL)	Hydrophobic aromatic ring dominates; lack of H-bond donors prevents water network integration.

Hansen Solubility Parameter (HSP) Modeling

To scientifically select solvents, we utilize the Hansen Solubility Parameters. The compound's interaction radius (

) is minimized when the solvent's parameters (

) align with the solute.

- Target Vector (Estimated for Solute):

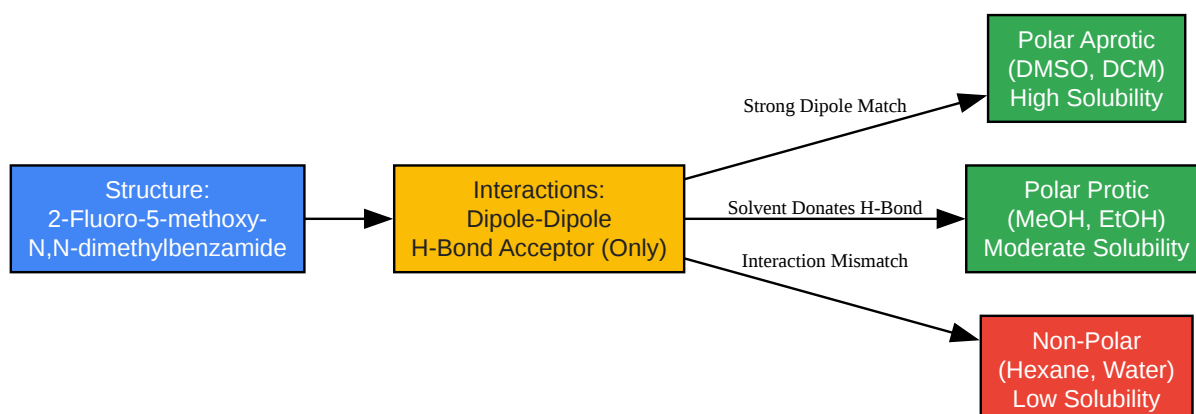
- Best Solvent Matches:

- DCM:

(Excellent Match)

- THF:

(Good Match)[2]



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Figure 1: Mechanistic logic flow determining solvent compatibility based on molecular interactions.

Experimental Determination Protocols

For critical applications (e.g., GMP synthesis or formulation), theoretical predictions must be validated. Below are two standard operating procedures (SOPs) for determining solubility.

Protocol A: High-Throughput Visual Saturation (Screening)

Objective: Rapidly estimate solubility ranges to select solvents for reactions or recrystallization.

Accuracy: Semi-Quantitative ($\pm 10\%$).

- Preparation: Weigh 10 mg of **2-Fluoro-5-methoxy-N,N-dimethylbenzamide** into a 1.5 mL clear HPLC vial.
- Aliquot Addition: Add solvent in 50 μ L increments using a calibrated micropipette.
- Agitation: Vortex for 30 seconds and sonicate for 1 minute after each addition.
- Observation: Inspect for clarity against a dark background.
 - Dissolved: Solution is clear.
 - Undissolved: Visible particles or turbidity.
- Calculation:

Protocol B: Equilibrium Solubility via HPLC (Gold Standard)

Objective: Precise thermodynamic solubility data for regulatory filing or crystallization design.

Accuracy: Quantitative ($<1\%$ RSD).

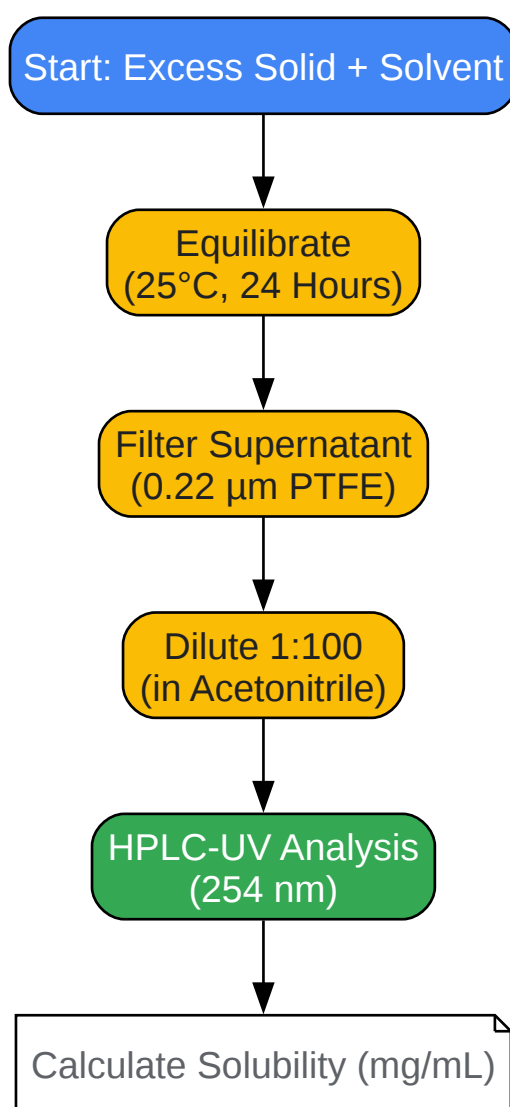
Reagents:

- Solute: **2-Fluoro-5-methoxy-N,N-dimethylbenzamide** ($>98\%$ purity).
- Solvents: HPLC Grade.[\[3\]](#)
- Internal Standard: Acetophenone (optional).

Workflow:

- Saturation: Add excess solid solute to 2 mL of the target solvent in a sealed glass vial.

- Equilibration: Shake at constant temperature (e.g., 25°C) for 24 hours using a thermomixer.
- Filtration: Filter the supernatant through a 0.22 μm PTFE syringe filter (pre-saturated to prevent adsorption).
- Dilution: Dilute the filtrate 1:100 with Acetonitrile (mobile phase compatible).
- Quantification: Inject into HPLC-UV (254 nm). Calculate concentration using a 5-point calibration curve.



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Figure 2: Step-by-step workflow for quantitative solubility determination via HPLC.

Applications in Process Chemistry[1]

Recrystallization Strategies

The solubility differential between Ethyl Acetate (Solvent) and Heptane (Anti-solvent) is ideal for purification.

- Method: Dissolve crude material in minimal hot Ethyl Acetate (approx. 5 vol). Slowly add Heptane (approx. 10 vol) while cooling to 0°C.
- Rationale: The lipophilic nature of the fluoro/methoxy groups ensures solubility in hot EtOAc, while the disruption of the solvent matrix by non-polar Heptane forces precipitation.

Reaction Solvent Selection[1][4]

- Nucleophilic Substitutions: Use DMF or Acetonitrile. High solubility ensures homogeneity; aprotic nature enhances nucleophile activity.
- Coupling Reactions (Amidation): Use DCM or THF. Excellent solubility allows for high concentration reactions (0.5 – 1.0 M), improving kinetics.

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